

# Application Notes and Protocols for 4-Boc-aminomethylbenzamidine in Cell Lysates

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## Compound of Interest

Compound Name: *4-Boc-aminomethylbenzamidine*

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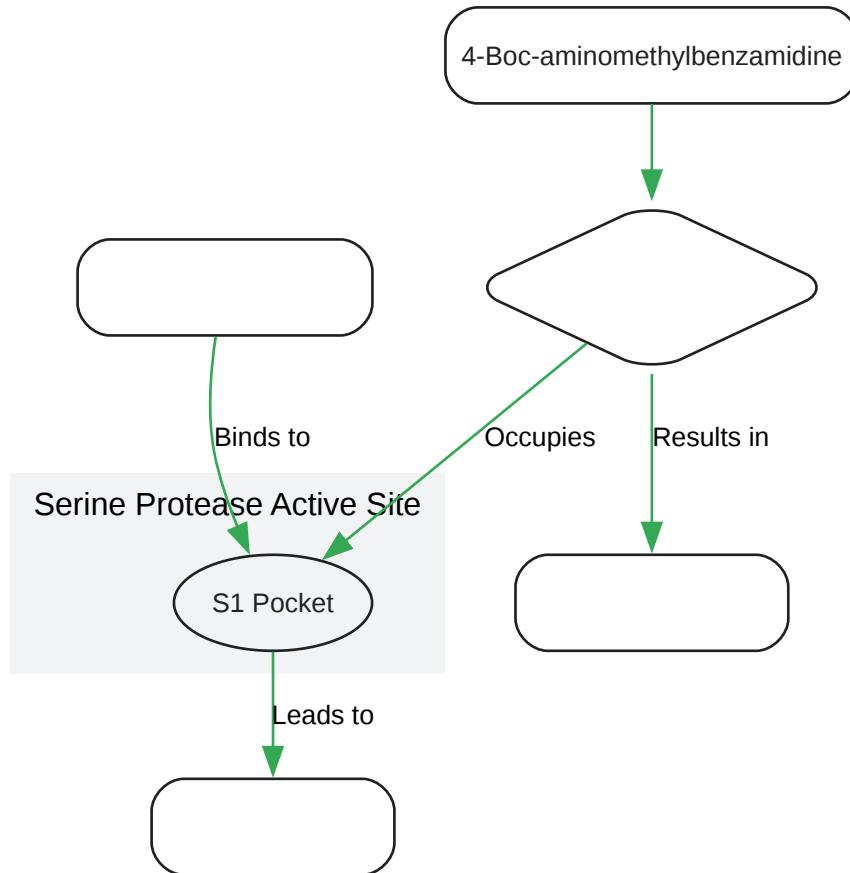
## Introduction

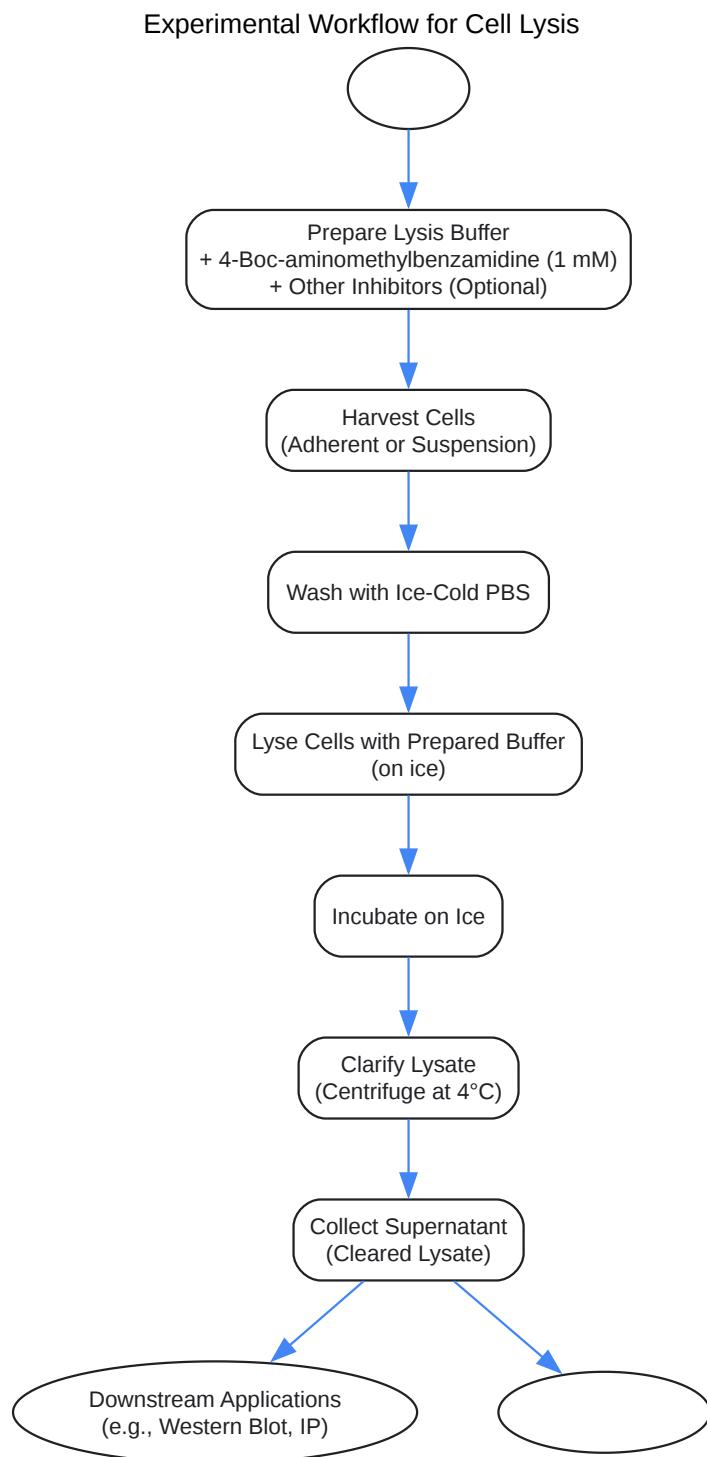
Protecting proteins from degradation by endogenous proteases is a critical step in obtaining high-quality cell lysates for downstream applications such as Western blotting, immunoprecipitation, and enzyme assays. Serine proteases, a major class of proteolytic enzymes, are ubiquitously present in cells and can rapidly degrade target proteins upon cell lysis. **4-Boc-aminomethylbenzamidine** is a synthetic, reversible competitive inhibitor of serine proteases. Its structure is based on benzamidine, a known inhibitor that mimics the side chains of arginine and lysine, which are common substrates for serine proteases. The addition of the tert-butyloxycarbonyl (Boc) protecting group on the aminomethyl moiety can modulate the inhibitor's properties. This document provides detailed application notes and protocols for the effective use of **4-Boc-aminomethylbenzamidine** in the preparation of cell lysates.

## Mechanism of Action

**4-Boc-aminomethylbenzamidine** functions as a competitive inhibitor of serine proteases. The benzamidine group directly interacts with the active site of the protease, specifically binding to the S1 pocket which typically accommodates the side chains of arginine or lysine residues of the substrate. This binding prevents the protease from cleaving its natural substrates. The inhibition is reversible, meaning the inhibitor can dissociate from the enzyme. The Boc protecting group is generally stable under the neutral to slightly basic pH conditions of most cell lysis buffers.

## Mechanism of Action of 4-Boc-aminomethylbenzamidine



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